

Using Bananin as a Chemical Probe: Application Notes and Protocols

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Compound of Interest

Compound Name: *Bananin*

Cat. No.: *B12415578*

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Introduction

Bananin is an adamantane-derived compound that has demonstrated potent antiviral activity, primarily through the inhibition of the SARS Coronavirus (SCV) helicase, a crucial enzyme for viral replication.^{[1][2]} This document provides detailed application notes and experimental protocols for utilizing **Bananin** as a chemical probe to study viral helicase function and for the development of novel antiviral therapeutics. **Bananins**, a class of pyridoxal-conjugated trioxaadamantanes, have been shown to inhibit both the ATPase and helicase activities of the SCV helicase.^[1]

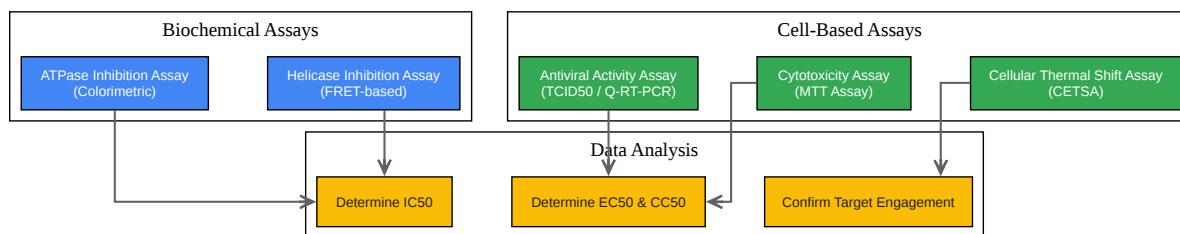
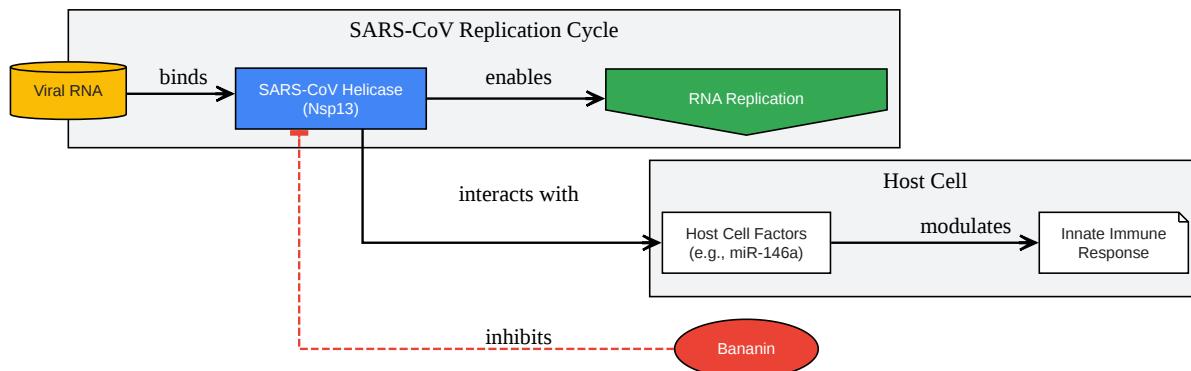
Quantitative Data Summary

The inhibitory activities of **Bananin** and its derivatives against the ATPase and helicase functions of the SARS-CoV helicase, along with its antiviral efficacy in cell culture, are summarized below.

Compound	ATPase Inhibition IC50 (µM)	Helicase Inhibition IC50 (µM)	Antiviral EC50 (µM)	Cytotoxicity CC50 (µM)
Bananin (BAN)	0.5 - 3[1][2]	> ATPase IC50[1][2]	< 10[1][2]	390[1]
Iodobananin (IBN)	0.5 - 3[1]	> ATPase IC50[1]	Not Reported	Not Reported
Vanillinbananin (VBN)	0.5 - 3[1]	> ATPase IC50[1]	Not Reported	Not Reported
Eubananin (EUB)	0.5 - 3[1]	> ATPase IC50[1]	Not Reported	Not Reported
Ansabananin (ABN)	Weak Inhibitor[1]	Weak Inhibitor[1]	Not Reported	Not Reported
Adeninobananin (ADN)	Weak Inhibitor[1]	Weak Inhibitor[1]	Not Reported	Not Reported

Signaling Pathway

Bananin's primary target is the SARS-CoV helicase (Nsp13), an enzyme essential for viral RNA replication.[1] The helicase unwinds the viral RNA genome, a process fueled by ATP hydrolysis. **Bananin** acts as a noncompetitive inhibitor of the helicase's ATPase activity, thereby preventing RNA unwinding and halting viral replication.[3] The SARS-CoV helicase has also been shown to interact with host cell factors and modulate innate immune signaling pathways, such as the miR-146a-mediated pathway, which in turn affects NF-κB activation and IFN signaling.[1] By inhibiting the helicase, **Bananin** may indirectly influence these host-virus interactions.



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References

- 1. SARS-CoV-2 Nsp13 helicase modulates miR-146a-mediated signaling pathways - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. biorxiv.org [biorxiv.org]
- 3. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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